

# An In-depth Technical Guide to Methyl 3,5-Dihydroxybenzoate

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## Compound of Interest

Compound Name: Methyl 3,5-Dihydroxybenzoate

Cat. No.: B129432

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## Abstract

**Methyl 3,5-dihydroxybenzoate**, a polyphenolic compound, is a versatile molecule with significant potential in various scientific domains, particularly in drug discovery and development. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological activities and associated signaling pathways. The information is curated to support researchers and professionals in leveraging the therapeutic and chemical potential of this compound.

## Chemical and Physical Properties

**Methyl 3,5-dihydroxybenzoate**, also known as methyl  $\alpha$ -resorcylate, is a benzoate ester characterized by the presence of two hydroxyl groups at the 3 and 5 positions of the benzene ring. Its fundamental properties are summarized below.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	2150-44-9[1][2][3][4][5]
IUPAC Name	methyl 3,5-dihydroxybenzoate[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub> [1][5]
Synonyms	Methyl 3,5-dihydroxybenzoate, 3,5-Dihydroxybenzoic acid methyl ester, Methyl α-resorcyate, α-Resorcylic acid methyl ester[1][4]
InChI Key	RNVFYQUEEMZKLR-UHFFFAOYSA-N[1][3]
SMILES	<chem>COC(=O)C1=CC(=CC(=C1)O)O</chem> [1][3]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	168.15 g/mol [1][3][5]
Appearance	Slightly yellow to beige fine crystalline powder[2]
Melting Point	167-170 °C[2][3]
Boiling Point	300 °C (estimated)[6]
Solubility	Slightly soluble in water[2]
pKa	Data available in the IUPAC Digitized pKa Dataset[1][4]

## Experimental Protocols

### Synthesis of Methyl 3,5-Dihydroxybenzoate via Fischer Esterification

This protocol describes the synthesis of **Methyl 3,5-dihydroxybenzoate** from 3,5-dihydroxybenzoic acid and methanol using an acid catalyst.

## Materials:

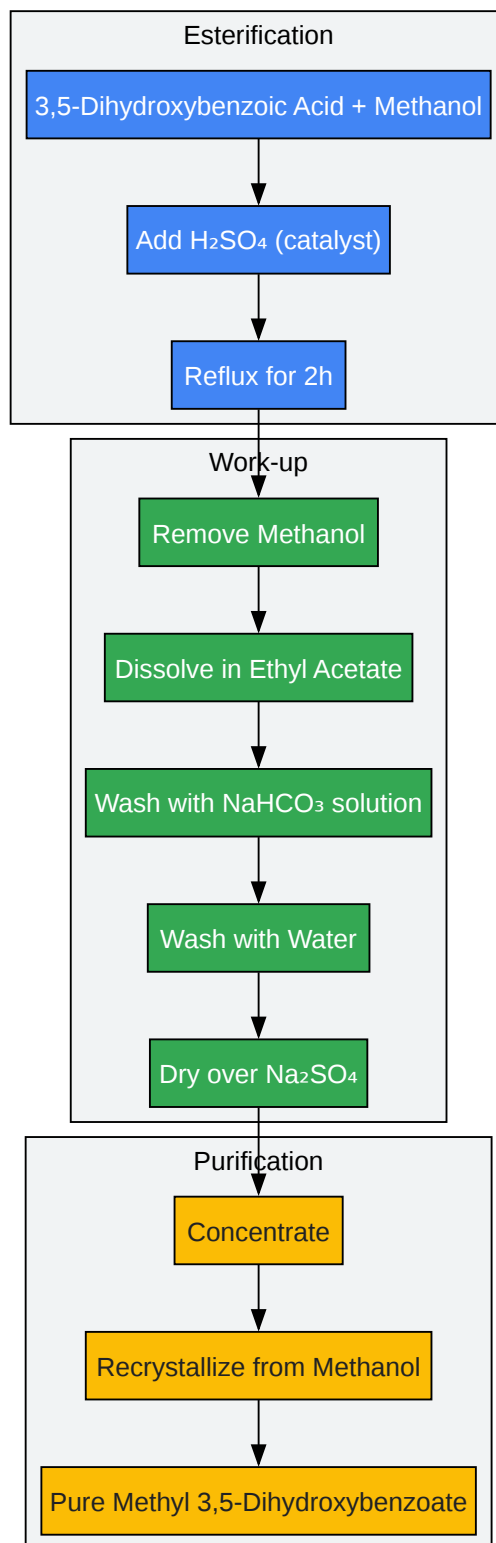
- 3,5-Dihydroxybenzoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or p-Toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Ethyl acetate
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Glassware for recrystallization

## Procedure:

- Esterification:
  - In a 100L glass-lined reaction vessel, add 50L of methanol.
  - While stirring at room temperature, slowly add 500ml of concentrated sulfuric acid.
  - Add 5kg of 3,5-dihydroxybenzoic acid to the mixture.
  - Heat the mixture to reflux and maintain for 2 hours.

- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material spot disappears.[\[3\]](#)
- Work-up:
  - After the reaction is complete, remove the excess methanol by distillation under reduced pressure.
  - Dissolve the residue in 10L of ethyl acetate.
  - Transfer the ethyl acetate solution to a separatory funnel and wash it twice with 20L of saturated sodium bicarbonate solution to neutralize any remaining acid.
  - Wash the organic phase with 10L of deionized water.
  - Combine the aqueous layers and extract twice more with 10L of ethyl acetate.
  - Combine all organic phases and dry over anhydrous sodium sulfate.[\[3\]](#)
- Purification:
  - Filter off the drying agent and concentrate the organic phase under reduced pressure to obtain the crude solid product.
  - Recrystallize the crude product from a 5% methanol solution (20L) to yield high-purity **Methyl 3,5-dihydroxybenzoate**.[\[3\]](#)
  - The expected yield is approximately 5.3kg (98% yield).[\[3\]](#)

## Synthesis Workflow of Methyl 3,5-Dihydroxybenzoate



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**Fig. 1:** Synthesis and purification workflow.

## Analytical Methods

### 2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$ -NMR: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.
- $^{13}\text{C}$ -NMR: The carbon-13 NMR spectrum gives insight into the carbon skeleton of the compound.[7]

Note: While specific peak data is not fully available in the provided search results, it is indicated that this data can be found in spectral databases such as ChemicalBook and PubChem.

### 2.2.2. Gas Chromatography-Mass Spectrometry (GC-MS)

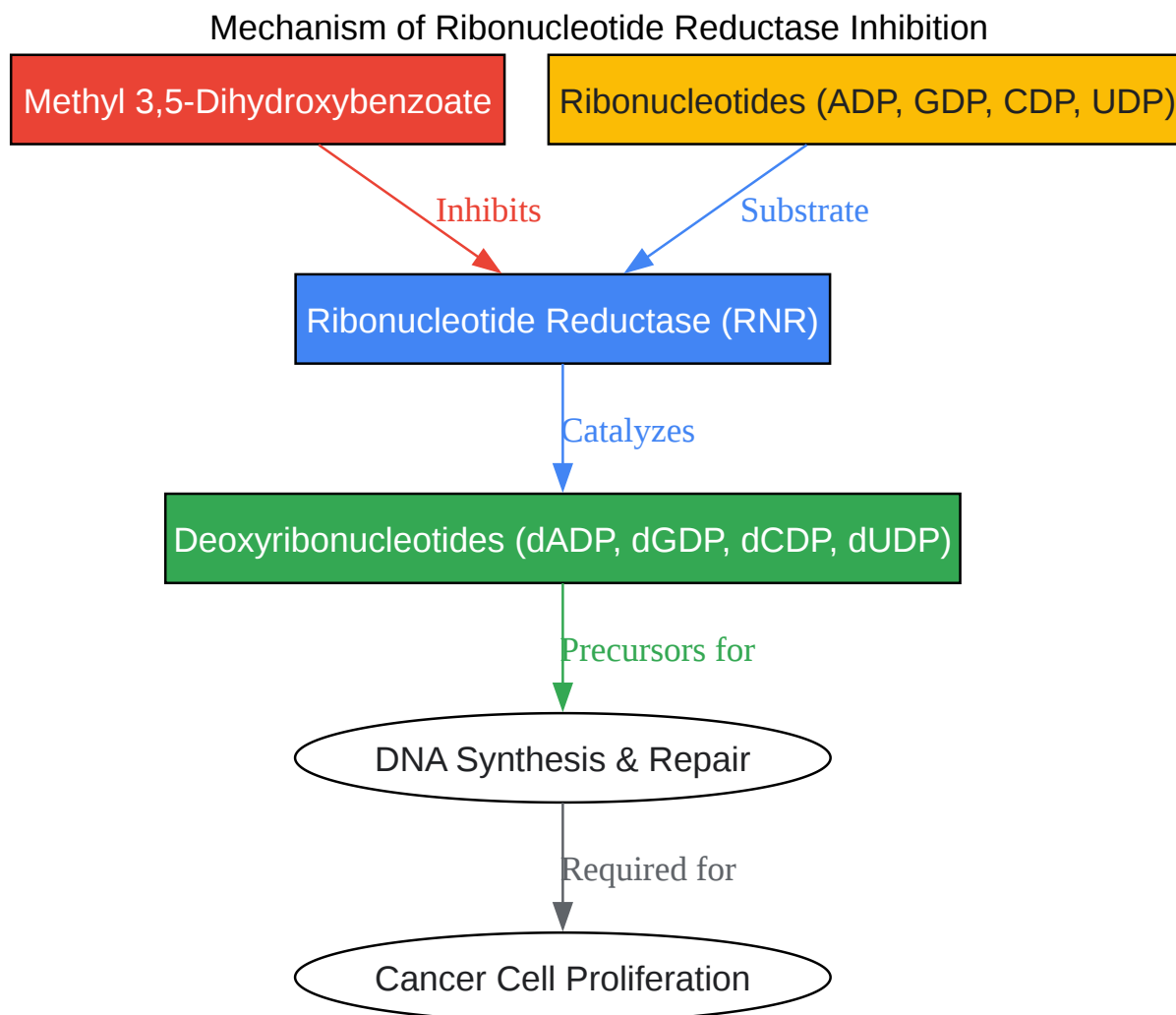
GC-MS can be used to determine the purity of **Methyl 3,5-dihydroxybenzoate** and to identify any impurities. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (168.15 g/mol ) and characteristic fragmentation patterns.[4]

## Biological Activities and Signaling Pathways

**Methyl 3,5-dihydroxybenzoate** has been investigated for several biological activities, with potential applications in oncology and dermatology.

### Antitumor Activity: Ribonucleotide Reductase Inhibition

**Methyl 3,5-dihydroxybenzoate** has been studied for its antitumor activity, which is linked to its ability to inhibit ribonucleotide reductase (RNR).[1][5] RNR is a crucial enzyme that catalyzes the conversion of ribonucleotides to deoxyribonucleotides, the building blocks of DNA.[8][9] Inhibition of RNR depletes the pool of deoxyribonucleotides, thereby hindering DNA synthesis and repair, which disproportionately affects rapidly proliferating cancer cells.

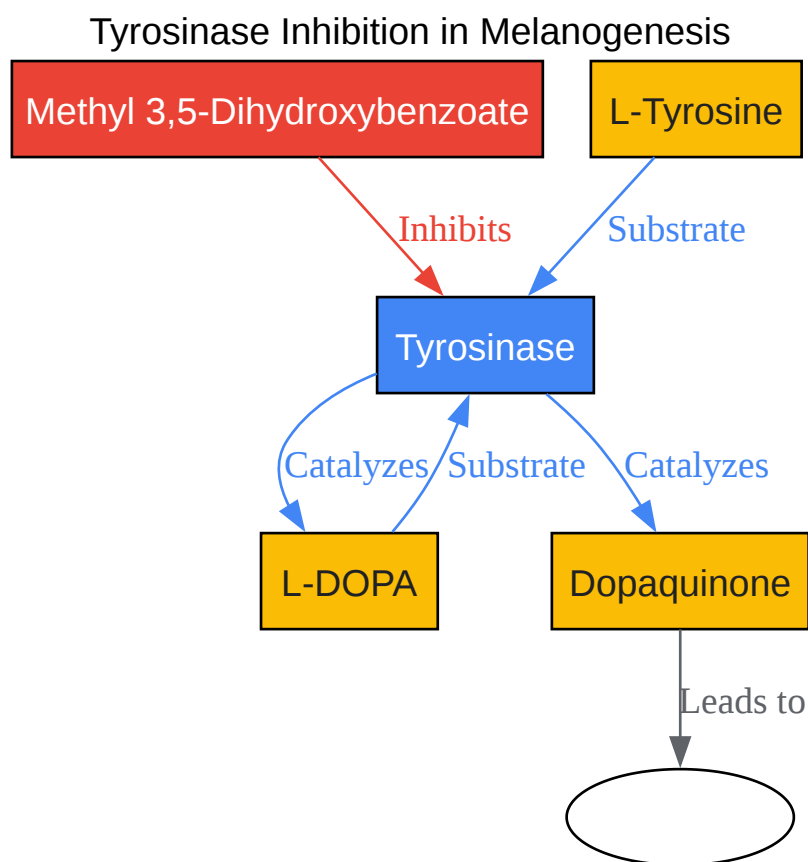


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**Fig. 2:** RNR inhibition by **Methyl 3,5-dihydroxybenzoate**.

## Tyrosinase Inhibition and Hyperpigmentation

**Methyl 3,5-dihydroxybenzoate** is a potent inhibitor of tyrosinase, a key enzyme in melanin biosynthesis.[10] Tyrosinase catalyzes the oxidation of L-tyrosine to L-DOPA and the subsequent oxidation of L-DOPA to dopaquinone, which are rate-limiting steps in the production of melanin.[11] By inhibiting tyrosinase, **Methyl 3,5-dihydroxybenzoate** can reduce melanin production, making it a compound of interest for treating hyperpigmentation disorders and for use in skin-lightening cosmetic products. The inhibitory mechanism is thought to involve the chelation of copper ions within the active site of the tyrosinase enzyme.[12][13]



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**Fig. 3:** Inhibition of melanogenesis via tyrosinase.

## Potential Antifeedant Activity

The methyl ester of 3,5-Dihydroxybenzoic Acid has shown potential as an antifeedant for the pine weevil, *Hylobius abietis*.<sup>[1]</sup> This suggests its potential application in agriculture and forestry as a natural pest control agent.

## Safety and Handling

**Methyl 3,5-dihydroxybenzoate** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[1][4]</sup>

Table 3: GHS Hazard Information



Hazard Statement	Description
H315	Causes skin irritation[1][4]
H319	Causes serious eye irritation[1][4]
H335	May cause respiratory irritation[4]

#### Handling and Storage:

- Store in a cool, dry, well-ventilated area in a tightly closed container.
- Avoid breathing dust. Use with adequate ventilation.
- Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask.
- Wash hands thoroughly after handling.

#### First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation develops.
- Ingestion: If conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]

## Conclusion

**Methyl 3,5-dihydroxybenzoate** is a compound with a well-defined chemical profile and a range of biological activities that make it a subject of interest for further research and development. Its roles as a ribonucleotide reductase inhibitor and a tyrosinase inhibitor

highlight its potential in the fields of oncology and dermatology. The experimental protocols provided in this guide offer a foundation for its synthesis and analysis, enabling researchers to explore its properties and applications further. As with any chemical compound, proper safety precautions are paramount during handling and experimentation.

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